Solubility Profile of (3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane*
CAS No.:	*94213-58-8*
Cat. No.:	*B12683774*

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Executive Summary

(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane (CAS 94213-58-8) is a specialized lipophilic intermediate, structurally characterized by a cyclohexane ring tethered to a gem-dimethyl substituted propyl acetal. Often utilized in the synthesis of alicyclic musk fragrances and advanced organic materials, its solubility profile is dominated by its high lipophilicity (LogP > 4.5).

This guide provides a comprehensive analysis of its solubility across solvent classes, emphasizing the critical balance between solvation power and chemical stability. While highly soluble in non-polar and polar aprotic solvents, the compound exhibits specific sensitivity to acidic environments in protic media due to the acetal functionality.

Chemical Identity & Physicochemical Basis[1]

Understanding the solubility of this molecule requires a dissection of its structural domains. The molecule functions as an amphiphile with a dominant hydrophobic tail and a weakly polar head.

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Structural Analysis

- Hydrophobic Domain: The cyclohexyl ring and the 2,2-dimethylpropyl backbone constitute a bulky, aliphatic hydrocarbon framework (C11). This drives high affinity for non-polar solvents via Van der Waals forces.
- Polar Domain: The 3,3-dimethoxy acetal group provides two ether-like oxygen atoms. These act as weak hydrogen bond acceptors but lack hydrogen bond donors, limiting water solubility while enhancing compatibility with alcohols and esters.

Property	Value (Estimated/Derived)
CAS Number	94213-58-8
Molecular Formula	$C_{13}H_{26}O_2$
Molecular Weight	214.35 g/mol
Predicted LogP	4.8 ± 0.5
H-Bond Donors	0
H-Bond Acceptors	2
Physical State	Colorless Liquid / Low-melting Solid

Solubility Profile & Solvent Selection

The following data categorizes solvent suitability based on "Like Dissolves Like" principles and Hansen Solubility Parameters (HSP).

Solubility Data Table

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Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Excellent (>100 mg/mL)	Perfect HSP match. Dispersion forces dominate. Ideal for extraction.
Aromatic Hydrocarbons	Toluene, Xylene	Excellent (>100 mg/mL)	Strong π-interaction compatibility with the lipophilic backbone.
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	High solvation power; useful for reaction monitoring and NMR.
Ethers	THF, Diethyl Ether, MTBE	Excellent (>100 mg/mL)	Ether-ether interactions stabilize the acetal moiety.
Polar Aprotic	Ethyl Acetate, Acetone, DMSO	Good (>50 mg/mL)	Dipole-dipole interactions suffice, though less efficient than hydrocarbons.
Polar Protic (Alcohols)	Methanol, Ethanol, Isopropanol	Good (>50 mg/mL)	Soluble due to organic character, but caution required (see Stability).
Aqueous	Water	Insoluble (<0.1 mg/mL)	Hydrophobic effect prevents solvation. No H-bond donors to bridge water network.

Critical Stability Warning: Protic Solvents

While **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** is soluble in alcohols (methanol, ethanol), these solvents pose a chemical risk under specific conditions.

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- Mechanism: Acetals are stable in basic and neutral media but susceptible to acid-catalyzed hydrolysis.
- Risk: In the presence of trace acids (even dissolved CO_2 or acidic impurities in technical grade alcohols), the methoxy groups can exchange or hydrolyze to the parent aldehyde (3-cyclohexyl-2,2-dimethylpropanal).
- Recommendation: When using alcohols, ensure they are buffered to pH 7-8 or use analytical grade solvents free of acidic contaminants.

Experimental Protocols

To validate solubility for specific formulation needs, use the following self-validating protocols.

Saturation Shake-Flask Method (Gravimetric)

Objective: Determine exact solubility limit in a target solvent.

- Preparation: Add excess **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** (approx. 500 mg) to a glass vial containing 2 mL of the target solvent.
- Equilibration: Cap tightly and agitate at 25°C for 24 hours using an orbital shaker.
- Observation:
  - If solid/oil dissolves completely, add more compound until saturation (visible phase separation or solid residue) is achieved.
- Sampling: Centrifuge the mixture at 10,000 rpm for 5 minutes to pellet undissolved material.
- Quantification:
  - Remove 1.0 mL of the clear supernatant.
  - Evaporate solvent under nitrogen stream or vacuum.
  - Weigh the residue.
  - Calculation: Solubility (mg/mL) = Mass of Residue (mg) / 1.0 mL.

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HPLC-UV/RI Detection Method

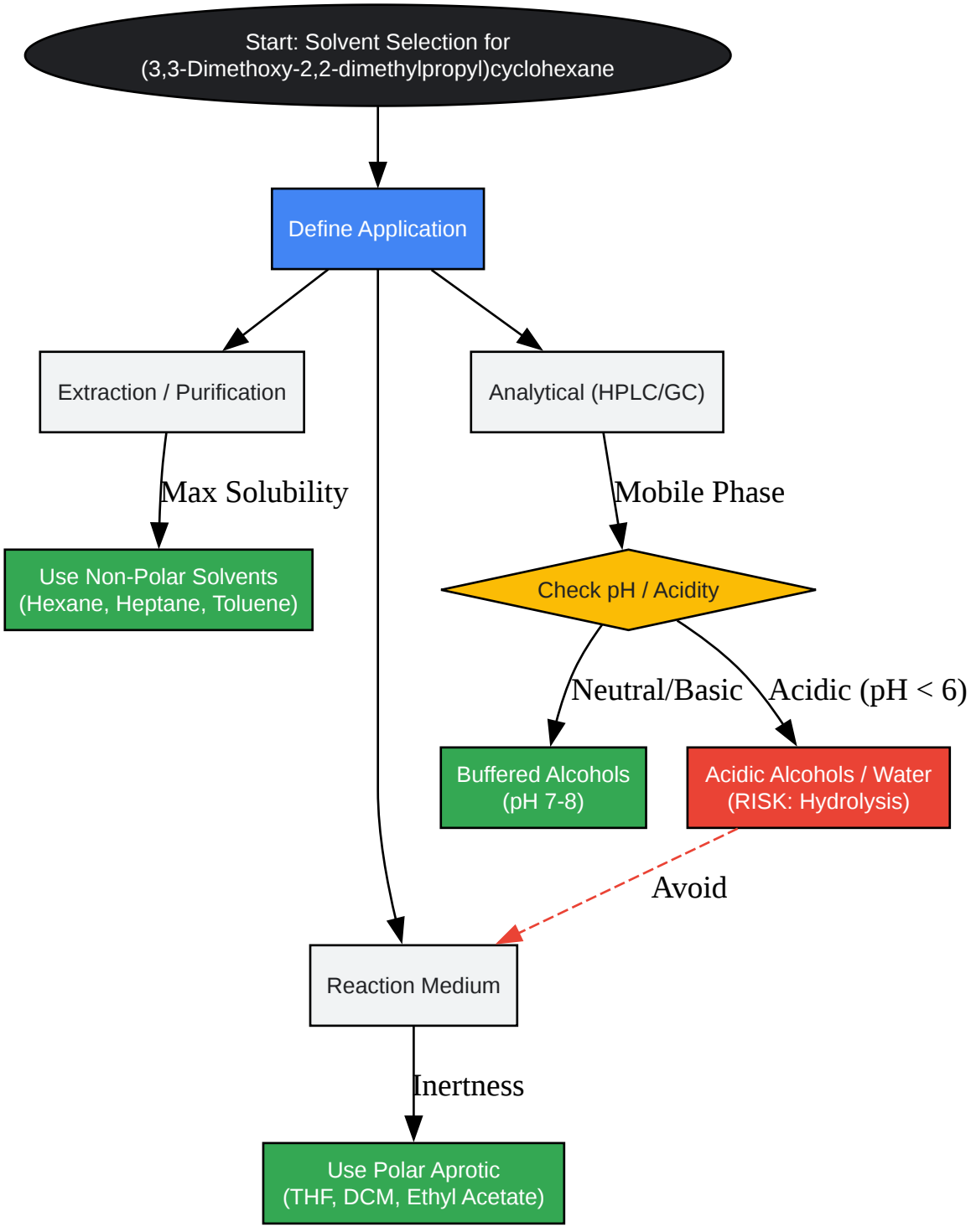
Objective: Quantify concentration in complex matrices.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase: Isocratic 90% Acetonitrile / 10% Water (Buffered to pH 7.5 with Ammonium Acetate).
  - Note: High organic content is required to elute this lipophilic compound.
- Detection: Refractive Index (RI) is preferred as the molecule lacks a strong UV chromophore (only weak absorbance <210 nm).
- Flow Rate: 1.0 mL/min.

Process Logic & Visualization

The following diagram illustrates the decision logic for solvent selection and handling, integrating stability constraints.

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Figure 1: Decision tree for solvent selection emphasizing the critical stability check in protic environments.

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Handling & Storage Recommendations

To maintain the integrity of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** during solvation and storage:

- Moisture Control: Store the neat compound and its solutions under an inert atmosphere (Nitrogen or Argon). While not violently water-reactive, moisture ingress can promote slow hydrolysis over time.
- Acidity Management: Avoid using solvents that have degraded to form peroxides or acids (e.g., old THF or unbuffered chloroform).
- Temperature: Store solutions at < 25°C. Higher temperatures accelerate potential transacetalization or hydrolysis in non-ideal solvents.

References

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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